

Application Notes and Protocols: 4-(Dimethylamino)-4-phenylcyclohexan-1-one in Organic Synthesis

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Compound of Interest

Compound Name: 4-(Dimethylamino)-4-phenylcyclohexan-1-one

Cat. No.: B1339069

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Value of a Versatile Scaffold

4-(Dimethylamino)-4-phenylcyclohexan-1-one is a synthetically valuable organic compound featuring a unique combination of functional groups: a reactive ketone, a sterically accessible tertiary amine, and a modifiable aromatic ring, all anchored to a conformationally distinct cyclohexanone core. This arrangement makes it a powerful intermediate, particularly in the field of medicinal chemistry, where it serves as a cornerstone for the development of centrally active agents, most notably analgesics. Its strategic importance lies in the ability to selectively modify each functional moiety to fine-tune the pharmacological properties of the resulting molecules. This guide provides an in-depth exploration of its synthesis, applications, and detailed protocols for its use in key synthetic transformations.

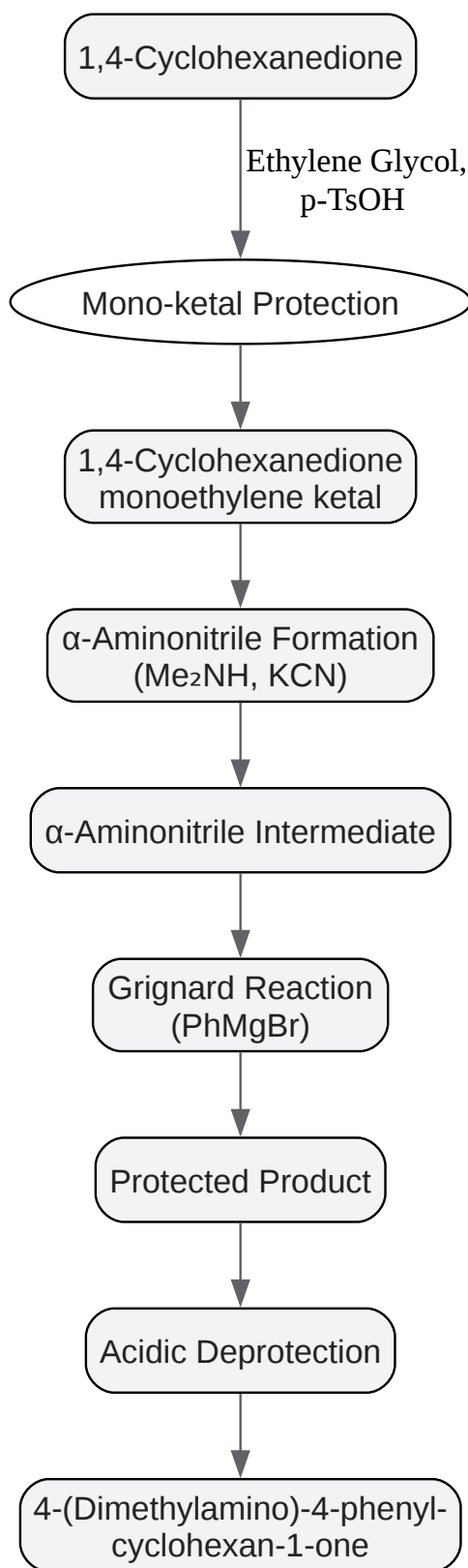
| Property | Value |
|-------------------|--|
| CAS Number | 65619-20-7[1][2][3] |
| Molecular Formula | C ₁₄ H ₁₉ NO[1][3] |
| Molecular Weight | 217.31 g/mol [1][3] |
| Synonyms | 4-(Dimethylamine)-4-phenylcyclohexanone[1] |
| Therapeutic Area | Analgesic (as a precursor)[1] |

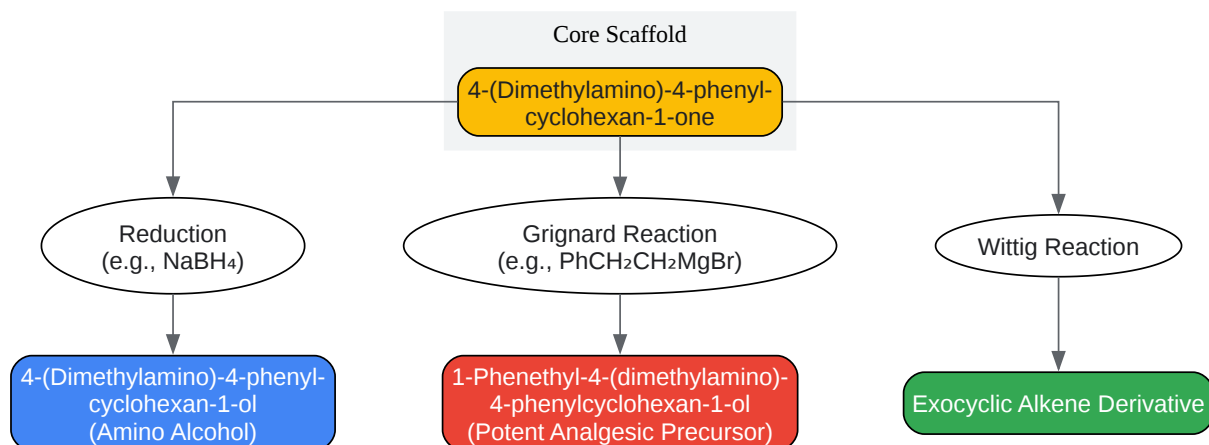
Section 1: Synthetic Pathways to the Core Scaffold

The construction of the 4-amino-4-aryl cyclohexanone framework is a critical first step. While several routes exist, a convergent and plausible pathway can be adapted from established methods for preparing structurally related analogs. This approach involves the strategic formation of an α -aminonitrile followed by the introduction of the aryl group via a Grignard reaction.

A plausible synthetic route involves the initial protection of a symmetrical starting material like 1,4-cyclohexanedione, followed by the sequential introduction of the dimethylamino and phenyl groups.[4]

Visualizing the Synthesis Workflow





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